

2-Methyl-4-propyloctane physical properties

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Compound of Interest

Compound Name: 2-Methyl-4-propyloctane

Cat. No.: B14551760

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An In-depth Technical Guide to the Physical Properties of **2-Methyl-4-propyloctane**

Introduction

2-Methyl-4-propyloctane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$. As a saturated hydrocarbon, it is a member of a broad class of organic compounds primarily used as solvents, lubricants, and fuels. This technical guide provides a comprehensive summary of the known physical properties of **2-Methyl-4-propyloctane**. The data presented herein is compiled from various chemical databases. It is important to note that for highly specific, non-commercial compounds such as this, many physical properties are derived from computational estimations rather than direct experimental measurement. This document also outlines the general experimental protocols typically employed for determining such properties and clarifies the compound's role, or lack thereof, in biological contexts.

Physical and Chemical Properties

The core physical and chemical identifiers for **2-Methyl-4-propyloctane** are summarized in the table below. These values are essential for researchers in chemical synthesis, materials science, and computational chemistry.

Property	Value	Notes
IUPAC Name	2-Methyl-4-propyloctane[1][2]	-
CAS Number	62184-33-2[1][3]	-
Molecular Formula	C ₁₂ H ₂₆ [1][4]	-
Molecular Weight	170.33 g/mol [1][4]	-
Boiling Point	191°C[4][5]	Estimated Value
Melting Point	-50.8°C[4][5]	Estimated Value
Density	0.7491 g/cm ³	Estimated Value
Refractive Index	1.4202	Estimated Value

Experimental Protocols

While specific experimental procedures for the determination of physical properties for **2-Methyl-4-propyloctane** are not detailed in the available literature, the following represents standard methodologies used for characterizing similar liquid alkanes.

1. Boiling Point Determination:

- Method: Micro-distillation or the Siwoloboff method.
- Protocol: A small sample of the compound is heated in a distillation apparatus. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure, and the liquid actively boils and condenses, is recorded as the boiling point. For high-purity substances, this temperature remains constant throughout the distillation process.

2. Melting Point Determination:

- Method: Capillary Tube Method using a calibrated melting point apparatus.
- Protocol: A small, powdered sample of the solidified compound is packed into a capillary tube. The tube is heated in a controlled manner. The temperature range from the first appearance of liquid (thawing) to the complete liquefaction of the sample is recorded as the

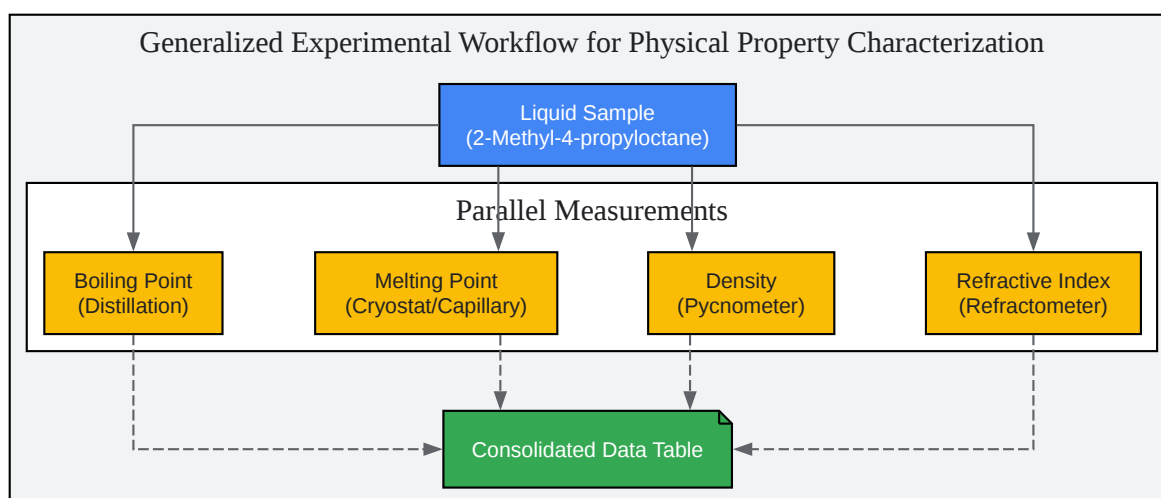
melting point range. The estimated value of -50.8°C suggests this would require a cryostat for measurement.

3. Density Measurement:

- Method: Pycnometry or Digital Density Meter.
- Protocol: A pycnometer (a flask with a specific, known volume) is weighed empty, then filled with the sample liquid, and weighed again at a controlled temperature. The density is calculated by dividing the mass of the liquid by the known volume. Alternatively, a digital density meter measures the oscillation frequency of a U-shaped tube filled with the sample, which directly relates to its density.

4. Refractive Index Measurement:

- Method: Abbe Refractometer.
- Protocol: A few drops of the liquid sample are placed on the prism of an Abbe refractometer. Light is passed through the sample, and the critical angle of refraction is measured. This angle is used by the instrument to calculate the refractive index, typically at the sodium D-line (589 nm) and at a standard temperature (e.g., 20°C).



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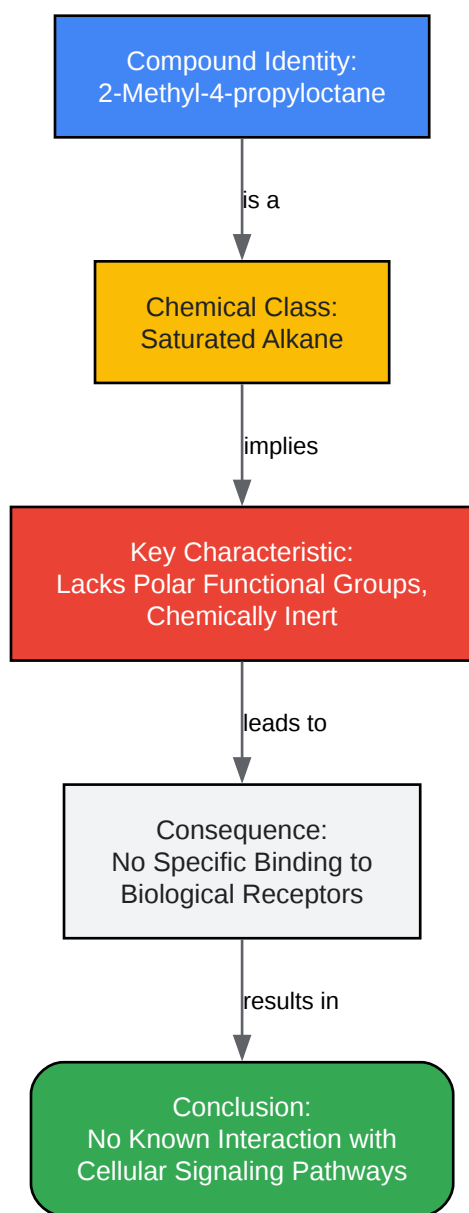
Caption: A generalized workflow for the experimental characterization of a liquid organic compound.

Biological Activity and Signaling Pathways

For professionals in drug development, understanding a compound's interaction with biological systems is paramount. In the case of **2-Methyl-4-propyloctane**, its chemical nature as a saturated alkane dictates its biological activity profile.

Saturated hydrocarbons are characterized by strong, nonpolar carbon-carbon and carbon-hydrogen single bonds. This structure results in low chemical reactivity. They do not possess functional groups that typically engage in the specific, high-affinity interactions (e.g., hydrogen bonding, ionic interactions, receptor binding) that define the activity of pharmaceutical agents.

Consequently, **2-Methyl-4-propyloctane** is not known to be an effector of any biological signaling pathways. Its interactions with biological systems are expected to be nonspecific, primarily driven by hydrophobic effects, such as partitioning into lipid membranes. Such interactions do not constitute a specific signaling event. Therefore, no signaling pathway diagrams involving this compound are available or relevant.



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Caption: Logical relationship explaining the lack of biological signaling activity for alkanes.

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